

Health and Safety Profile of 2-(3-Methoxyphenyl)acetamide: A Technical Guide

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Compound of Interest

Compound Name: 2-(3-Methoxyphenyl)acetamide

Cat. No.: B102801

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Disclaimer: This document provides a comprehensive overview of the available health and safety information for **2-(3-Methoxyphenyl)acetamide** (CAS No. 18463-71-3). Due to a lack of specific toxicological studies on this compound, this guide also incorporates data from structurally related analogs and general toxicology guidelines to provide a prospective safety assessment. All personnel handling this substance should exercise caution and adhere to strict laboratory safety protocols.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-(3-Methoxyphenyl)acetamide** and its close isomers is presented below. This information is crucial for the proper handling, storage, and emergency response procedures.

Property	2-(3-Methoxyphenyl)acetamide	N-(2-Methoxyphenyl)acetamide	N-(4-Methoxyphenyl)acetamide	2-Phenylacetamide
CAS Number	18463-71-3 [1] [2] [3] [4]	93-26-5 [5]	51-66-1 [6]	103-81-1 [7] [8] [9] [10]
Molecular Formula	C ₉ H ₁₁ NO ₂ [2] [3]	C ₉ H ₁₁ NO ₂ [5]	C ₉ H ₁₁ NO ₂ [11]	C ₈ H ₉ NO
Molecular Weight	165.19 g/mol [2] [3]	165.19 g/mol [5]	165.19 g/mol [11]	135.16 g/mol
Appearance	Not specified	Tan powder [12]	Crystalline powder [13]	Not specified
Solubility	Not specified	Not specified	Soluble in alcohol, chloroform, dilute acids, and alkalis. Does not mix well with water. [13]	Not specified
Melting Point	Not specified	86-88 °C	130-132 °C	154-158 °C
Boiling Point	Not specified	295 °C	Not specified	Not specified

Hazard Identification and Classification

Specific GHS classification for **2-(3-Methoxyphenyl)acetamide** is not readily available. However, based on the hazard statements for structurally similar compounds, the following potential hazards should be considered:

Hazard	N-(2-Methoxyphenyl)acetamide[5]	N-(4-Methoxyphenyl)acetamide[11]	2-Phenylacetamide[7][8]
Acute Oral Toxicity	Harmful if swallowed (H302)	Harmful if swallowed (H302)	Harmful if swallowed (H302)
Skin Corrosion/Irritation	Causes skin irritation (H315)	Irritating to skin[13]	Not classified as a skin irritant
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	Irritating to eyes[13]	Causes serious eye irritation (H319)
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)	Not specified	Not specified

Signal Word: Warning[5][7][8]

Precautionary Statements (General Recommendations based on Analogs):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash skin thoroughly after handling.[5][7][8]
- P270: Do not eat, drink or smoke when using this product.[14]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][7][8][14]
- P301+P317: IF SWALLOWED: Get medical help.[14]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5][14]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7][8]
- P501: Dispose of contents/container to an approved waste disposal plant.[14]

Experimental Protocols for Safety Assessment

Due to the absence of specific safety studies on **2-(3-Methoxyphenyl)acetamide**, this section outlines standardized and widely accepted experimental protocols for assessing the potential toxicity of new chemical entities.

Acute Oral Toxicity Testing

The Organisation for Economic Co-operation and Development (OECD) provides several guidelines for acute oral toxicity studies. These tests are designed to determine the short-term adverse effects of a substance after oral administration.[15]

OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure[16] This method is designed to identify a dose that produces evident toxicity without causing mortality.

- Animal Model: Typically, young adult female rats are used.[15]
- Housing and Acclimatization: Animals are housed in appropriate cages for at least five days to acclimatize to laboratory conditions.[15]
- Dose Administration: The test substance is administered orally by gavage at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg body weight).[16]
- Observation Period: Animals are observed for a minimum of 14 days.[16]
- Endpoints: Observations include mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes. A gross necropsy is performed at the end of the study.[16]

OECD Test Guideline 423: Acute Toxic Class Method[15] This method allows for the classification of a substance into a toxicity class based on a stepwise procedure with a minimum number of animals.

OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure[15][17] This method is a sequential test that allows for the estimation of the LD₅₀ value with a reduced number of animals.

Skin and Eye Irritation Testing

In Vivo Draize Test (Refined) The traditional Draize test for skin and eye irritation has been refined to reduce animal suffering.[18]

- **Skin Irritation:** A small amount of the test substance is applied to a shaved patch of skin on a rabbit. The exposure time is typically reduced to 4 hours. The site is then observed for signs of erythema (redness) and edema (swelling).[18]
- **Eye Irritation:** A small amount of the substance is instilled into one eye of a rabbit, with the other eye serving as a control. The Low Volume Eye Irritation Test is a refinement that uses a smaller volume of the test substance. Observations are made for redness, swelling, and discharge.[18]

In Vitro Alternatives Several in vitro methods are available to assess skin and eye irritation potential, reducing the need for animal testing. These include tests on reconstructed human epidermis and cornea models.[18]

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxicity of chemical compounds.[19][20][21]

- **Cell Culture:** Human or animal cell lines are cultured in 96-well plates.[19]
- **Compound Exposure:** The cells are treated with various concentrations of the test compound for a specified period (e.g., 24 or 48 hours).[19]
- **MTT Addition:** MTT solution is added to each well and incubated. Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.[19]
- **Solubilization:** A solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals. [19]
- **Absorbance Measurement:** The absorbance of the resulting purple solution is measured using a microplate reader. The absorbance is directly proportional to the number of viable cells.[22]

- Data Analysis: The IC₅₀ (the concentration of the compound that inhibits 50% of cell growth) is calculated to determine the cytotoxic potential.[22]

First Aid Measures

Based on information for related acetamide compounds, the following first aid measures are recommended in case of exposure:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6][8]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[6][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][8]
Ingestion	Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid dust formation. Wash hands thoroughly after handling.[6][7][8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[6]

Fire-Fighting Measures

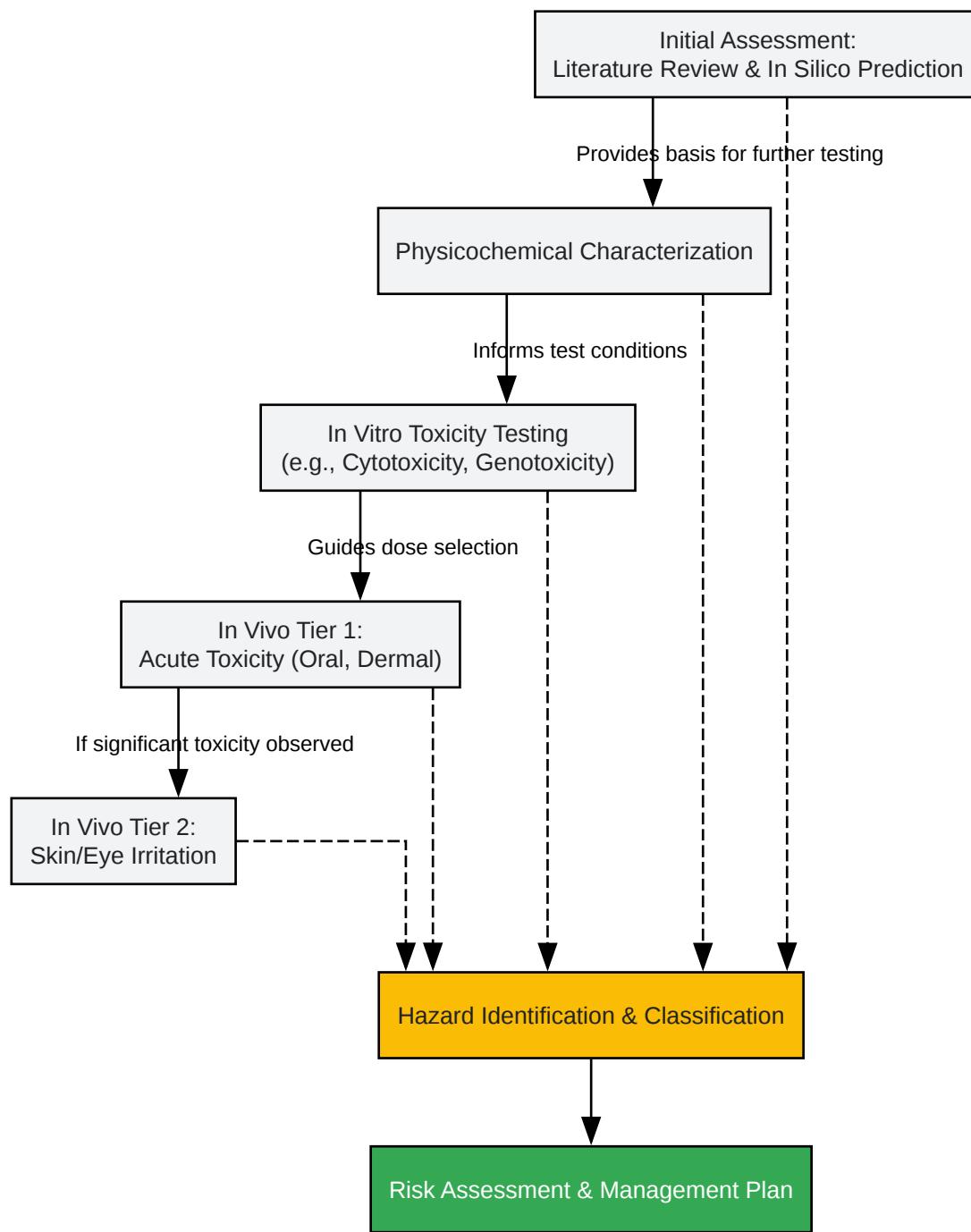
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Hazardous Combustion Products: May produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides upon combustion.[6][13]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment (gloves, safety goggles, lab coat). Avoid dust formation.[7][8]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[7][8]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.[7][8]

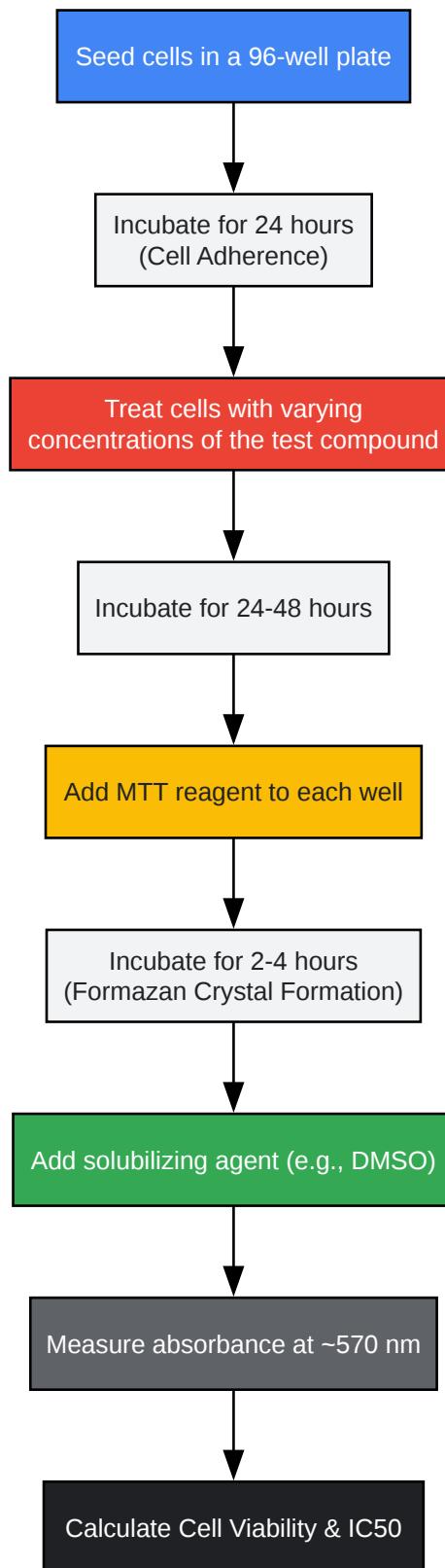
Visualizations

General Safety Assessment Workflow

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Caption: A logical workflow for the safety assessment of a new chemical entity.

Experimental Workflow for MTT Cytotoxicity Assay



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Caption: A step-by-step workflow for the MTT in vitro cytotoxicity assay.

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